

Pelecopan therapeutic index vs similar compounds

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Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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About Pelecopan (BCX-9930)

Pelecopan was an oral inhibitor of **complement factor D (CFD)**, a serine protease critical for the activation of the alternative complement pathway [1] [2]. Its development was aimed at treating various alternative pathway-mediated diseases.

The table below summarizes its key profile:

Attribute	Details
Drug Type	Small molecule [1]
Mechanism of Action	Complement factor D (CFD) inhibitor [1] [3] [2]
Highest Phase	Discontinued (Phase 2) [1] [3]
Indications Studied	C3 glomerulopathy, IgA nephropathy, Paroxysmal Nocturnal Hemoglobinuria (PNH) [1] [3]
Originator Organization	BioCryst Pharmaceuticals [3]

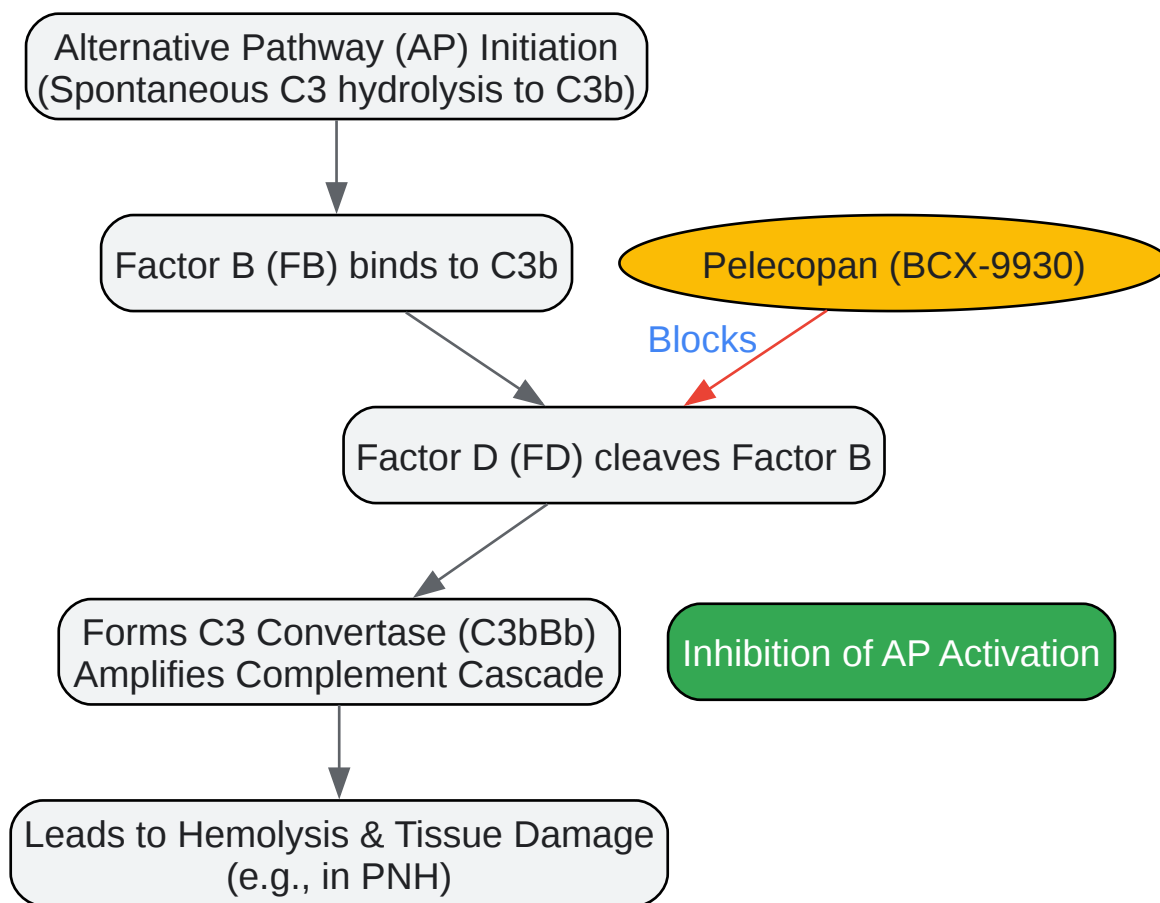
Key Data from Preclinical Studies

Although the therapeutic index is not reported, specific quantitative data on its potency from preclinical studies are available, which are fundamental for any therapeutic index assessment [2].

Assay Description	Experimental Readout
Inhibitory activity against pure human factor D [2]	IC ₅₀ : 14.3 nM
Inhibition of proteolytic activity against C3b-bound factor B [2]	IC ₅₀ : 28.1 nM
Prevention of hemolysis of Paroxysmal Nocturnal Hemoglobinuria (PNH) cells (in vitro rabbit erythrocyte assay) [2]	IC ₅₀ : 29.5 nM

Mechanism of Action and Experimental Insight

The following diagram illustrates the mechanism of **Pelecopan** and a core concept for its experimental assessment, which forms the basis for generating the efficacy data needed to calculate a therapeutic index.



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The experimental workflow to determine the IC_{50} values (like the 14.3 nM for pure factor D) typically involves incubating the enzyme with the drug and a substrate, then measuring the rate of reaction. For functional assays (like the 29.5 nM for hemolysis), PNH or normal red blood cells are exposed to complement-activating serum in the presence of the drug, and hemolysis is measured.

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References

1. - Drug Targets, Indications, Patents - Synapse Pelecopan [synapse.patsnap.com]
2. | CAS#: 2378380-49-3 | inhibitor of complement factor... Pelecopan [invivochem.com]

3. - BioCryst Pharmaceuticals - AdisInsight Pelecopan [adisinsight.springer.com]

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